Step-by-step guide for using Optec's FocusLynx Commander software.

Author: BenchChem Technical Support Team. **Date**: December 2025

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Compound Name:	Optec
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Application Notes and Protocols for Optec's FocusLynx Commander

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for utilizing **Optec**'s FocusLynx Commander software in advanced scientific imaging applications. The following protocols are designed to enable precise and automated focus control for microscopy and other sensitive optical systems, ensuring high-quality data acquisition for research and drug discovery.

Introduction to Automated Focusing with FocusLynx Commander

In modern life science research, the precision and automation of image acquisition are paramount. Manual focusing can be a significant source of error and variability, particularly in long-term experiments or high-throughput screening. The **Optec** FocusLynx system, controlled by the FocusLynx Commander software, offers a robust solution for automating focus control, thereby enhancing the reproducibility and quality of imaging data.

The FocusLynx controller hub can operate up to two focusers simultaneously and is compatible with a wide range of focus motors, including **Optec**'s TCF-Lynx series and third-party options like Starlight Instruments' FeatherTouch motors.[1][2] The system is fully ASCOM compliant, allowing for seamless integration with a variety of imaging software packages.[3][4]

Tech Support

System Setup and Configuration

A proper initial setup is crucial for optimal performance. This section outlines the key steps for connecting and configuring the FocusLynx system.
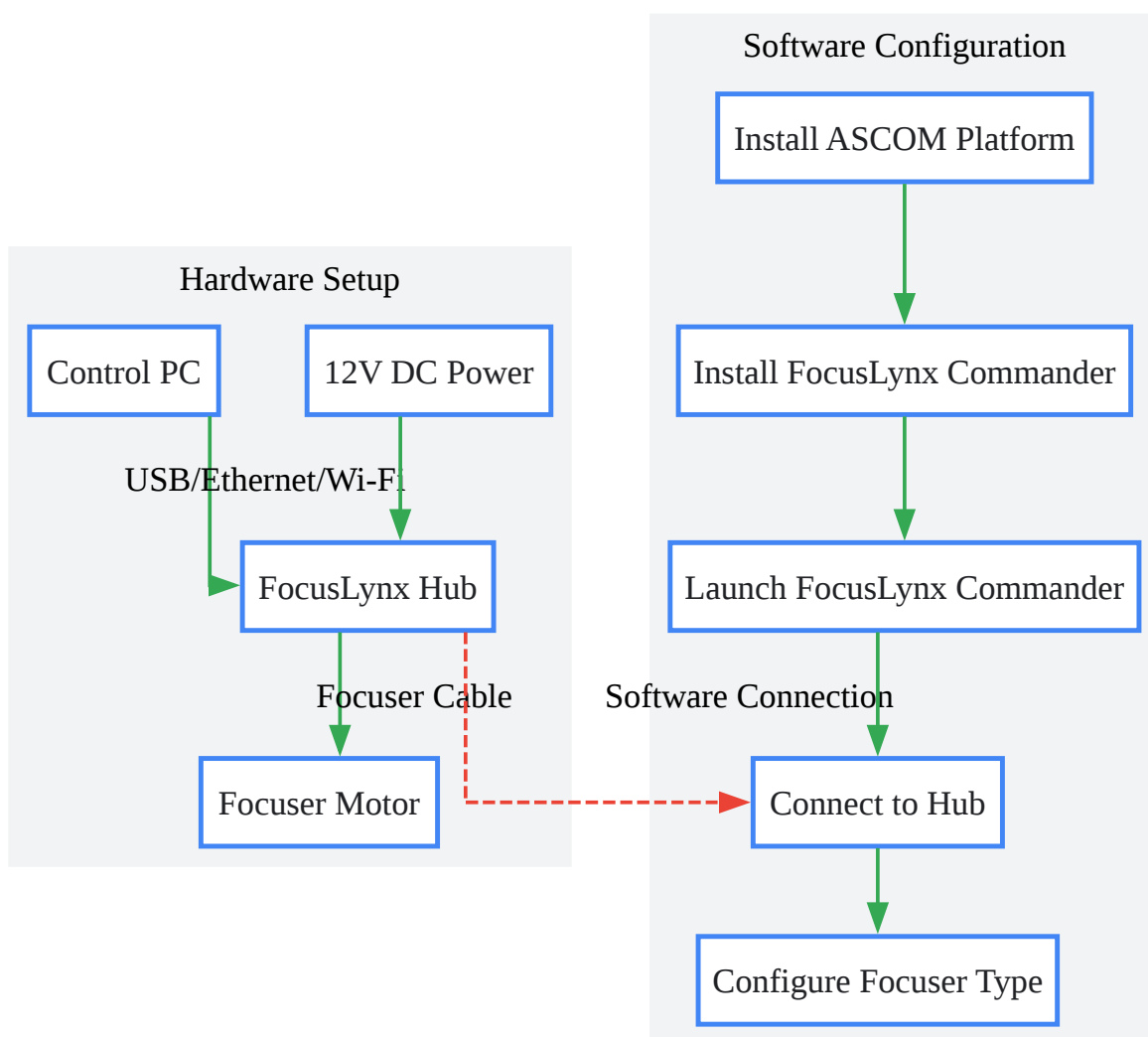
Hardware Installation and Connection

- Physical Connection: Connect the FocusLynx controller hub to your computer via one of the supported communication methods: USB/Serial, Ethernet, or optional Wi-Fi.[1][5] Connect the focuser motor to one of the focuser ports on the hub.[6]

- Power On: Power on the FocusLynx hub. The LED indicator will illuminate after a successful boot sequence.[7]

Software Installation and Initial Setup

- Install ASCOM Platform: Ensure that ASCOM Platform 6.0 or higher is installed on your control computer.[3]

- Install FocusLynx Commander: Download and install the latest version of the FocusLynx Commander software from the **Optec** website.[8]

- Establish Connection:

  - Launch FocusLynx Commander.

  - Navigate to Focusers > Setup... for the desired focuser port.[8]

  - Select the appropriate connection type (Serial, Ethernet, or Wi-Fi) and configure the settings (e.g., COM port, IP address).[9]

  - Click "Connect." A successful connection will be indicated by a green light.[6]

- Configure Focuser Type:

  - Crucial Step: Before connecting the focuser motor cable to the focuser, select the correct focuser type from the dropdown menu in the setup window.[7][10] Selecting the wrong type can lead to improper motor operation.

- For absolute focusers, a "Home" button will appear, while for relative focusers, a "Sync" button will be displayed.[8]

Below is a diagram illustrating the initial hardware and software setup workflow.

Initial hardware and software setup workflow.

Quantitative Focuser Performance

The precision of the focusing system is determined by the step size of the motor. For scientific applications, it is essential to know the resolution of the focuser in microns. The table below summarizes the step sizes for various **Optec** focuser motors compatible with the FocusLynx system.

Focuser Motor/System	Step Size (microns)	Focuser Type
DirectSync SV for Stellarvue	~ 1.1	Relative
DirectSync TEC	1.25	Absolute (non-homing)
DirectSync SW30 for Sky-Watcher	~ 1.9	Not Specified
Optec TCF-S	~ 2.2 (0.000086 inches)	Absolute
Optec FastFocus	~ 0.197	Absolute

Note: The step size for some focusers may vary. It is recommended to use the "Step Size Wizard" in FocusLynx Commander to determine the precise step size for your specific setup. [11]

Experimental Protocols

The following protocols provide step-by-step guidance for using FocusLynx Commander in common research applications.
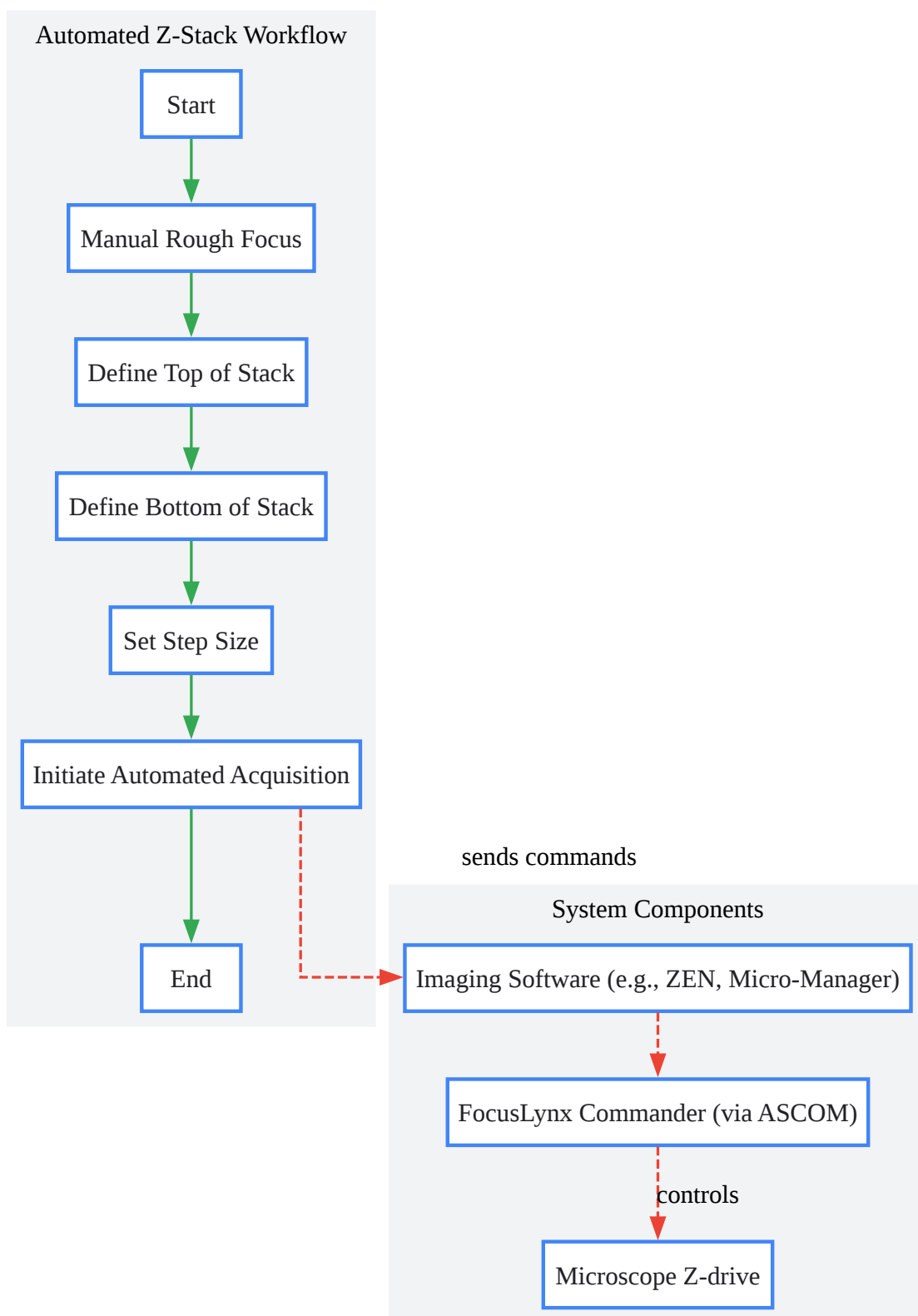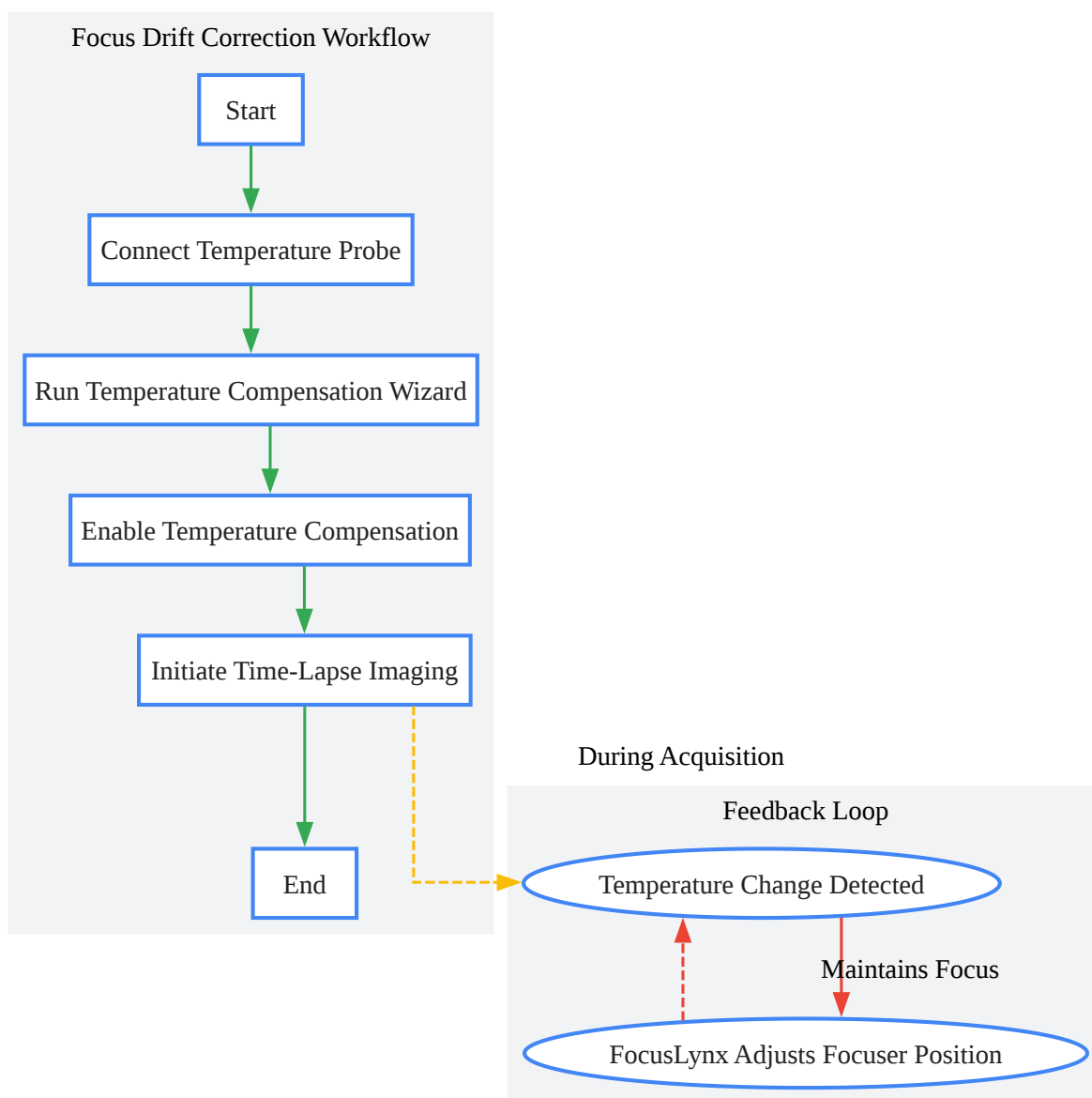
Protocol for Automated Z-Stack Imaging

Z-stacking is a fundamental technique in microscopy for capturing a series of images at different focal planes to create a 3D representation of a sample.[12] Automated control of the z-axis is critical for acquiring high-quality z-stacks.

Methodology:

- Sample Preparation: Prepare your sample on the microscope slide and bring it into rough focus manually.

- Define Z-Stack Range:

- In your imaging software (e.g., ZEN, NIS-Elements, Micro-Manager), open the z-stack acquisition module.

- Using the manual focus controls in your software or the FocusLynx Commander interface, navigate to the top-most focal plane of interest in your sample.

- Set this position as the "start" or "top" of the z-stack.

- Navigate to the bottom-most focal plane of interest and set this as the "end" or "bottom" of the stack.[13]

- Set Step Size: Determine the desired step size between each slice of the z-stack. This will depend on the numerical aperture of your objective and the desired axial resolution.

- Initiate Acquisition: Start the automated z-stack acquisition. The imaging software will send commands to the FocusLynx controller via the ASCOM driver to move the focuser in precise increments for each image capture.

Automated Z-Stack Workflow

Start

↓

Manual Rough Focus

↓

Define Top of Stack

↓

Define Bottom of Stack

↓

Set Step Size

↓

Initiate Automated Acquisition

↓

End

sends commands

System Components

Imaging Software (e.g., ZEN, Micro-Manager)

↓

FocusLynx Commander (via ASCOM)

↓ controls

Microscope Z-drive

Focus Drift Correction Workflow

Start

↓

Connect Temperature Probe

↓

Run Temperature Compensation Wizard

↓

Enable Temperature Compensation

↓

Initiate Time-Lapse Imaging

↓

End

During Acquisition

Feedback Loop

Temperature Change Detected

Maintains Focus

FocusLynx Adjusts Focuser Position

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- To cite this document: BenchChem. [Step-by-step guide for using Optec's FocusLynx Commander software.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1168578#step-by-step-guide-for-using-optec-s-focuslynx-commander-software]

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